

# Methylboronic Acid: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: Methylboronic Acid

Cat. No.: B051376

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An in-depth exploration of the synthesis, properties, and applications of **methylboronic acid**, a versatile building block in modern chemistry.

## Core Data Summary

**Methylboronic acid**, a key organoboron compound, is widely utilized in organic synthesis and medicinal chemistry. Its fundamental properties are summarized below for quick reference.

Property	Value	Citations
CAS Number	13061-96-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	CH <sub>5</sub> BO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	59.86 g/mol	
Appearance	White to light yellow crystalline powder or solid	
Melting Point	91-94 °C	
Solubility	Soluble in water, DMSO, acetone, and tetrahydrofuran	

## Introduction to Methylboronic Acid

**Methylboronic acid** is the simplest organoboronic acid, characterized by a methyl group and two hydroxyl groups attached to a boron atom. This structure imparts unique chemical properties, most notably its role as a Lewis acid and its ability to form reversible covalent complexes with diols, such as sugars and amino acids. These characteristics make it an invaluable reagent in a multitude of chemical transformations, particularly in the formation of carbon-carbon and carbon-heteroatom bonds.

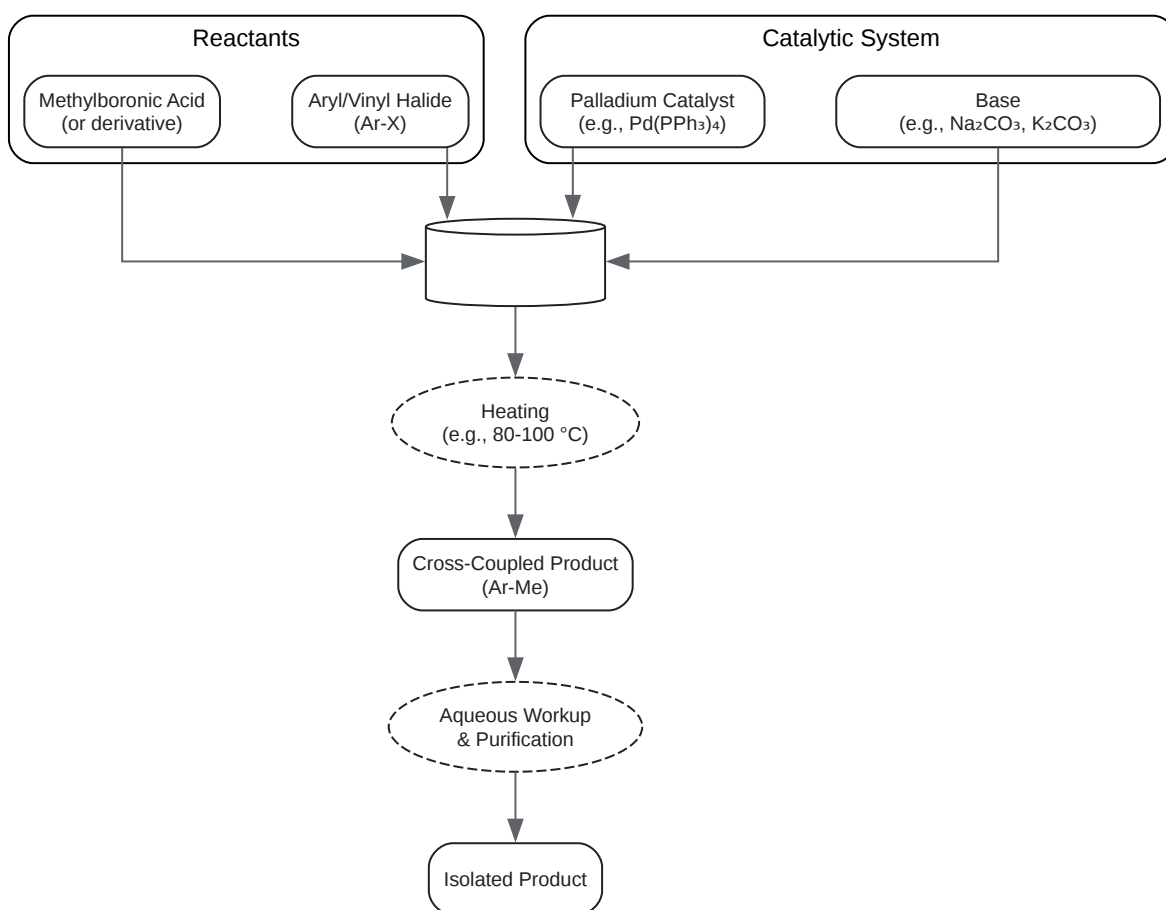
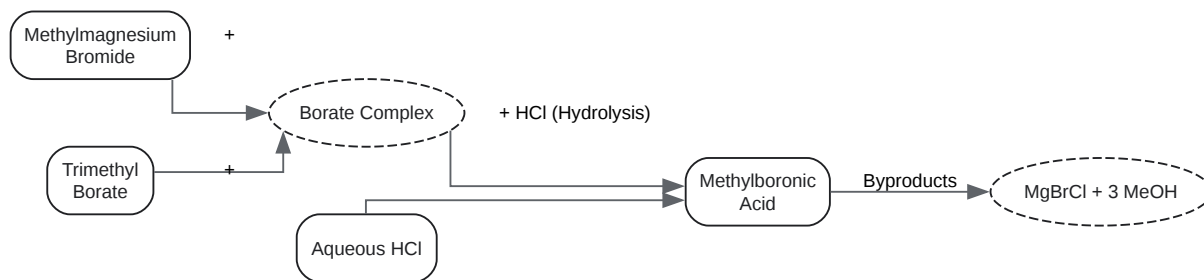
In the pharmaceutical and drug development sectors, **methylboronic acid** and its derivatives are crucial intermediates for synthesizing complex organic molecules and active pharmaceutical ingredients (APIs). Their application in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling, has revolutionized the construction of biaryl structures, which are common motifs in modern pharmaceuticals.

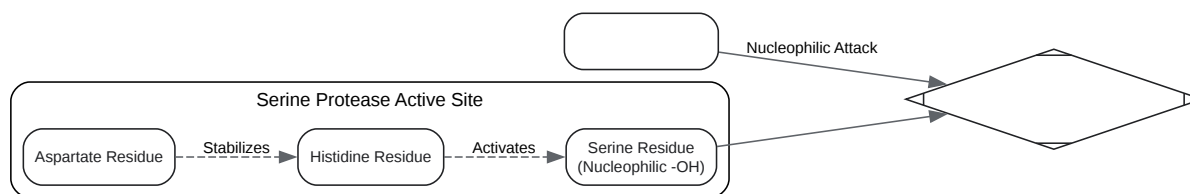
## Synthesis of Methylboronic Acid

Several synthetic routes to **methylboronic acid** have been developed, each with distinct advantages and safety considerations. The two primary methods involve the use of Grignard reagents or the carbonylation of borane.

### Synthesis via Grignard Reagent

This widely used method involves the reaction of a methyl Grignard reagent (e.g., methylmagnesium bromide) with a trialkyl borate, such as trimethyl borate, followed by acidic hydrolysis.





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## References

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